

WAY-608094: A Technical Overview of its Chemical Profile

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: WAY-608094

Cat. No.: B10816682

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

WAY-608094 is a chemical compound with the systematic IUPAC name (2,3-Di-2-furanyl-6-quinoxaliny)phenylmethanone. This technical guide provides a concise summary of its core chemical and structural properties.

Chemical Structure and Identifiers

The molecular structure of **WAY-608094** is characterized by a central quinoxaline ring substituted with two furan rings and a benzoyl group.

Property	Value
Molecular Formula	C ₂₃ H ₁₄ N ₂ O ₃
Molecular Weight	366.37 g/mol
CAS Number	312590-55-9
PubChem CID	1037240
SMILES	C1=CC=C(C=C1)C(=O)C2=CC3=C(C=C2)N=C(C=N3)C4=CC=CO4)C5=CC=CO5
InChI	InChI=1S/C23H14N2O3/c26-23(15-6-2-1-3-7-15)16-10-11-17-18(14-16)25-22(20-9-5-13-28-20)21(24-17)19-8-4-12-27-19/h1-14H

Caption: Table summarizing the key chemical identifiers and properties of **WAY-608094**.

Note on Further Information

At the time of this writing, detailed public information regarding the pharmacological properties, experimental protocols, and specific signaling pathways associated with **WAY-608094** is limited. Further investigation into proprietary databases or specialized chemical literature may be required to obtain quantitative data such as binding affinities (K_i), half-maximal inhibitory concentrations (IC_{50}), and to elucidate its mechanism of action and effects on biological signaling cascades.

Without specific experimental data, the generation of detailed experimental workflows or signaling pathway diagrams would be speculative and is therefore not included in this guide. Researchers interested in the potential biological activity of **WAY-608094** are encouraged to consult specialized pharmacological studies or conduct their own *in vitro* and *in vivo* investigations.

- To cite this document: BenchChem. [WAY-608094: A Technical Overview of its Chemical Profile]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b10816682#way-608094-chemical-structure-and-properties\]](https://www.benchchem.com/product/b10816682#way-608094-chemical-structure-and-properties)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com